

CAS number 753-90-2 physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2,2-Trifluoroethylamine

Cat. No.: B1214592

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **2,2,2-Trifluoroethylamine** (CAS Number: 753-90-2)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2,2,2-Trifluoroethylamine**, identified by CAS number 753-90-2. The information is curated for professionals in research and drug development, with a focus on delivering precise data and procedural insights.

Core Physical and Chemical Properties

2,2,2-Trifluoroethylamine is a colorless liquid with the chemical formula $C_2H_4F_3N$.^{[1][2]} It is a crucial reagent in various chemical syntheses.^[3] The quantitative physical properties of this compound are summarized in the table below for ease of reference and comparison.

Property	Value	Temperature	Pressure	Citations
Molecular Weight	99.06 g/mol	[1]		
	99.055 g/mol	[2]		
Density	1.2 g/cm ³ (±0.1)	[2]		
	1.262 g/mL	20 °C		[4]
	1.245 g/mL			
Boiling Point	36.0 °C (±35.0)	760 mmHg		[2]
	36-37 °C			[3][4]
	37.00-38.00 °C			
Melting Point	37-38 °C	[2]		
Flash Point	-16.7 °C (±0.0)	[2]		
	-16 °C	(closed cup)		[4]
Vapor Pressure	501.5 mmHg (±0.1)	25 °C		[2]
	~7.6 psi	20 °C		[4]
Refractive Index	1.301	20 °C		[2][3][4]
LogP (Octanol/Water Partition Coefficient)	0.24	[2]		
	0.481	[1]		

Experimental Protocols

The determination of the physical properties of a volatile and flammable liquid like **2,2,2-Trifluoroethylamine** requires precise and controlled experimental methodologies. Below are generalized protocols for measuring some of the key properties listed above.

1. Determination of Boiling Point: The boiling point is typically determined at atmospheric pressure. A common method involves distillation.

- Apparatus: Distillation flask, condenser, thermometer, heating mantle, and receiving flask.
- Procedure:
 - A sample of **2,2,2-Trifluoroethylamine** is placed in the distillation flask along with boiling chips.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned correctly at the vapor outlet to the condenser.
 - The sample is heated gently.
 - The temperature at which the liquid boils and a stable column of condensate forms on the thermometer is recorded as the boiling point.^[3]^[4]

2. Measurement of Density: The density of a liquid can be measured using a pycnometer or a digital density meter.

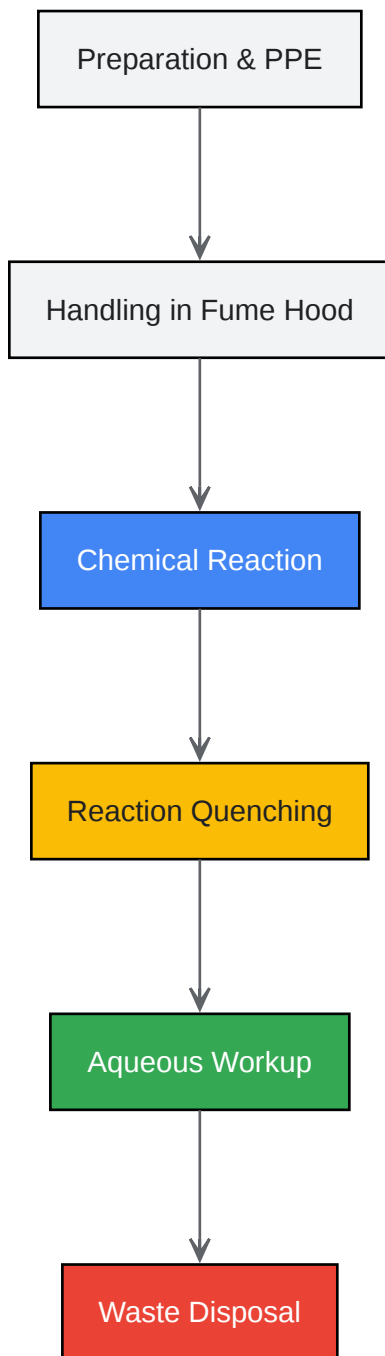
- Apparatus: Pycnometer (a flask with a specific volume), analytical balance, and a temperature-controlled water bath.
- Procedure:
 - The empty pycnometer is weighed.
 - It is then filled with the sample liquid and placed in a water bath at a constant temperature (e.g., 20°C) until thermal equilibrium is reached.^[4]
 - The pycnometer is removed, dried, and weighed again.
 - The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

3. Determination of Refractive Index: The refractive index is measured using a refractometer, often an Abbé refractometer.

- Apparatus: Refractometer, constant temperature water bath, and a light source (usually a sodium lamp).
- Procedure:
 - The refractometer is calibrated using a standard of known refractive index.
 - A few drops of the **2,2,2-Trifluoroethylamine** sample are placed on the prism of the refractometer.^{[3][4]}
 - The prism is closed, and the temperature is allowed to stabilize (e.g., at 20°C).
 - The light source is adjusted, and the telescope is moved until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
 - The refractive index is read from the scale.

Workflow and Process Visualization

To ensure the safe handling and use of **2,2,2-Trifluoroethylamine** in a laboratory setting, a logical workflow should be followed. The following diagram illustrates a typical experimental workflow from preparation to waste disposal.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.be [fishersci.be]
- 2. trifluoroethylamine | CAS#:753-90-2 | Chemsrce [chemsrc.com]
- 3. 2,2,2-TRIFLUOROETHYLAMINE | 753-90-2 [chemicalbook.com]
- 4. 2,2,2-Trifluoroethylamine = 98.0 GC 753-90-2 [sigmaaldrich.com]
- To cite this document: BenchChem. [CAS number 753-90-2 physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1214592#cas-number-753-90-2-physical-properties\]](https://www.benchchem.com/product/b1214592#cas-number-753-90-2-physical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com